

Application Notes and Protocols: Cyanine5 Alkyne for Labeling Oligonucleotides and Peptides

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Compound of Interest		
Compound Name:	Cyanine5 alkyne	
Cat. No.:	B606867	Get Quote

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Introduction

Cyanine5 (Cy5) is a versatile and widely used fluorescent dye that emits in the far-red region of the visible spectrum. Its alkyne derivative, **Cyanine5 alkyne**, provides a powerful tool for the specific labeling of biomolecules, including oligonucleotides and peptides, through "click chemistry." This bioorthogonal reaction, primarily the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), allows for the efficient and specific formation of a stable triazole linkage between the Cy5 alkyne and an azide-modified target molecule.[1][2] This method is highly valued in biological research for its high specificity, rapid reaction kinetics, and compatibility with a wide range of functional groups and aqueous environments.[3] Labeled oligonucleotides and peptides are instrumental in a variety of applications, including fluorescence microscopy, flow cytometry, fluorescence in situ hybridization (FISH), and in vivo imaging.[4][5]

Properties of Cyanine5 Alkyne

Cyanine5 is characterized by its high molar extinction coefficient, good photostability, and fluorescence emission in a spectral range that minimizes background autofluorescence from biological samples. These properties make it an excellent choice for sensitive detection and imaging applications.



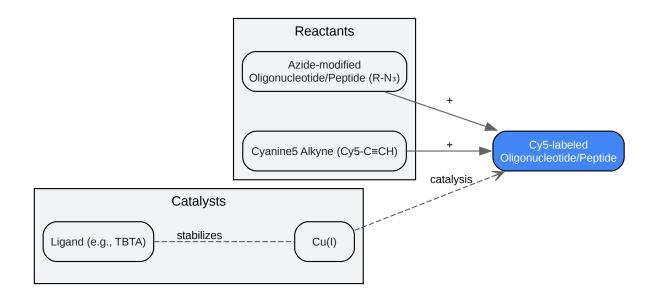
Property	Value	Reference
Excitation Maximum (λmax)	~649-650 nm	
Emission Maximum (λem)	~665-680 nm	-
Molar Extinction Coefficient (ε)	~250,000 cm ⁻¹ M ⁻¹	-
Molecular Weight	556.18 g/mol	-
Solubility	Soluble in organic solvents like DMSO and DMF	_
Storage	Store at -20°C, protected from light	-

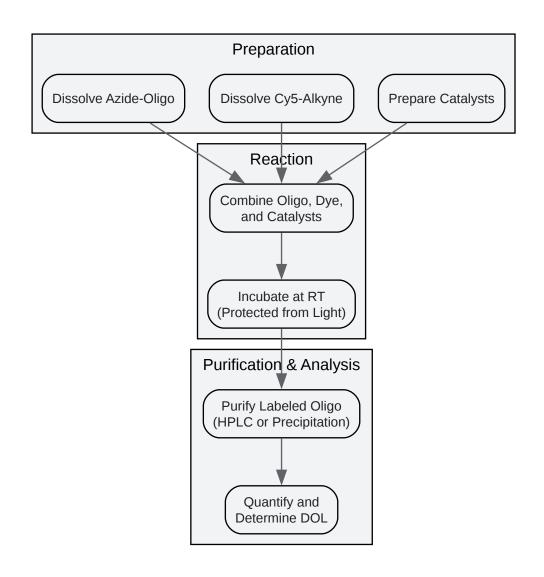
Labeling Chemistry: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The primary method for labeling with **Cyanine5 alkyne** is the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of click chemistry. This reaction involves the formation of a stable triazole ring from the reaction between the terminal alkyne of Cyanine5 and an azide group introduced into the oligonucleotide or peptide. The reaction is typically catalyzed by a Cu(I) species, which can be generated in situ from Cu(II) salts (like CuSO₄) using a reducing agent such as sodium ascorbate.

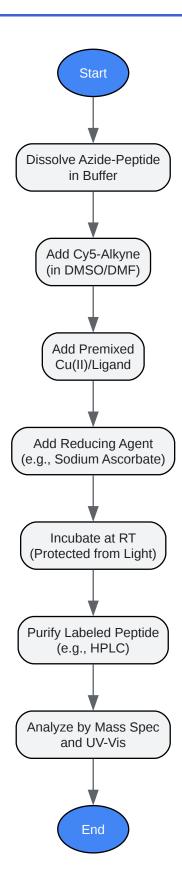
A diagram illustrating the CuAAC reaction is presented below:











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